

Safe Disposal of VT-105: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: VT-105

Cat. No.: B12370166

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Researchers and drug development professionals handling **VT-105** must adhere to strict safety and disposal protocols to mitigate risks to both personnel and the environment. This guide provides essential information on the proper disposal procedures for **VT-105**, a compound identified as harmful if swallowed and highly toxic to aquatic life with long-lasting effects.^[1]

Key Safety and Hazard Information

Proper handling and disposal of **VT-105** are dictated by its chemical properties and associated hazards. The following table summarizes the critical safety data for **VT-105** (CAS No. 2417718-38-6).^[1]

Property	Information
Chemical Formula	C24H18F3N3O
Molecular Weight	421.420
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects. [1]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/ container to an approved waste disposal plant. [1]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources. [1]

Experimental Protocols for Safe Disposal

The primary directive for the disposal of **VT-105** is to entrust it to a licensed and approved waste disposal facility.[\[1\]](#) Under no circumstances should **VT-105** be released into the environment, including drains or water courses.[\[1\]](#)

Step-by-Step Disposal Procedure:

- Segregation and Collection:
 - Carefully collect all waste materials containing **VT-105**, including unused product, contaminated consumables (e.g., pipette tips, gloves, lab coats), and empty containers.
 - Segregate **VT-105** waste from other laboratory waste streams to prevent cross-contamination.

- Containerization and Labeling:
 - Place all **VT-105** waste into a designated, leak-proof, and clearly labeled hazardous waste container.
 - The label should prominently display the name "**VT-105**," its CAS number (2417718-38-6), and the relevant GHS hazard pictograms (e.g., harmful, environmental hazard).
- Temporary Storage:
 - Store the sealed hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing or reducing agents.^[1]
- Professional Disposal:
 - Arrange for the collection and disposal of the **VT-105** waste through a certified hazardous waste management company.
 - Ensure the disposal company is licensed to handle and transport chemical waste of this nature.
 - Follow all institutional, local, and national regulations governing hazardous waste disposal.

In the event of a spill, it is crucial to collect the spillage and handle it as hazardous waste, following the same disposal pathway.^[1]

VT-105 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **VT-105**.



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Caption: Logical workflow for the proper disposal of **VT-105**.

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References

- 1. VT-105|2417718-38-6|MSDS [dcchemicals.com]
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